

Comparative Guide: Mass Spectrometry Fragmentation of (S)-4-Amino-5-phenylpentanoic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (S)-4-Amino-5-phenylpentanoic acid
CAS No.: 916198-97-5
Cat. No.: B568839

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Executive Summary & Structural Context

(S)-4-Amino-5-phenylpentanoic acid (also known as

-Amino-benzenepentanoic acid) is a critical non-proteinogenic amino acid. It serves as a chiral building block for neprilysin inhibitors (e.g., Sacubitril) and various peptidomimetics.

Unlike standard

-amino acids (like Phenylalanine), this molecule is a

-amino acid. This structural difference dictates a unique fragmentation behavior in Mass Spectrometry (MS). While

-amino acids predominantly fragment via combined water/CO loss to form immonium ions,

-amino acids possess the unique ability to cyclize into stable 5-membered lactam rings (pyrrolidinones) upon dehydration.

Why This Matters: Distinguishing this specific isomer from its

- or

-analogs is a frequent challenge in synthesis verification. This guide provides the mechanistic insights and spectral fingerprints required to confirm identity and purity using ESI-MS/MS and EI-MS.

Mechanistic Theory: The "Lactam Rule"

The fragmentation of **(S)-4-Amino-5-phenylpentanoic acid** (

Da) is governed by the distance between the amino group (position 4) and the carboxylic acid (position 1).

The Pathway Divergence

- -Amino Acids (e.g., Phenylalanine): Protonation leads to the loss of
and
(
, 46 Da) almost simultaneously, yielding a stable immonium ion (
).
- -Amino Acids (**(S)-4-Amino-5-phenylpentanoic acid**): The flexible aliphatic backbone allows the N-terminal amine to attack the carbonyl carbon. This results in the loss of only water (18 Da) to form a protonated
-lactam (pyrrolidinone).

This m/z 176.1 ion is the diagnostic "fingerprint" for this molecule, distinguishing it from isomers that cannot form stable 5-membered rings.

Comparative Fragmentation Analysis

This section compares the performance of Electrospray Ionization (ESI-CID) versus Electron Impact (EI) for this specific analyte.

Table 1: ESI-MS/MS vs. EI-MS Performance Matrix

Feature	ESI-MS/MS (CID)	EI-MS (GC-MS)
Sample Prep	Minimal (Dilute in MeOH/Water)	Requires Derivatization (e.g., MSTFA/TMS)
Molecular Ion	Strong	Weak/Absent (due to rapid fragmentation)
Dominant Mechanism	Charge-Remote Fragmentation & Cyclization	Radical-Induced Cleavage (-cleavage)
Key Diagnostic Ion	m/z 176 (Lactam formation)	m/z 174 (if TMS derivatized, M-117)
Isomer Specificity	High (Distinguishes via neutral loss)	Moderate (Relies on retention time)
Sensitivity	High (Femtomole range)	Moderate

Table 2: Isomer Differentiation (ESI-CID Mode)

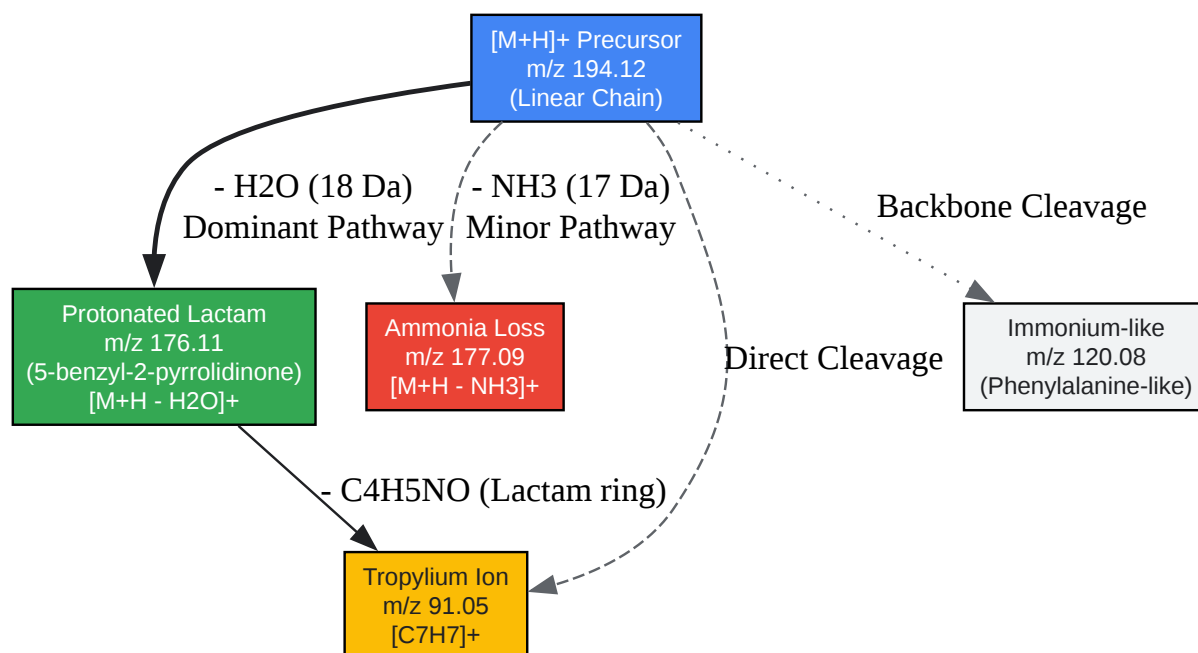
Isomer Type	Structure	Primary Neutral Loss	Dominant Fragment (from m/z 194)
-Isomer	(S)-4-Amino-5-phenylpentanoic acid	(-18)	m/z 176 (Lactam)
-Isomer	Homophenylalanine analog	(-46)	m/z 148 (Immonium)
-Isomer	-Homophenylalanine	(-17) or	m/z 177 or 176 (forms -lactam, less stable)

Detailed Fragmentation Pathways (ESI-CID)

The following diagram illustrates the specific fragmentation tree for the protonated precursor

.

Visualization: Fragmentation Tree (DOT)



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Figure 1: ESI-MS/MS fragmentation tree for **(S)-4-Amino-5-phenylpentanoic acid**. The formation of the m/z 176 lactam ion is the primary diagnostic pathway.

Key Fragment Ions Explained:

- m/z 194.12
- 176.11 (Base Peak):
 - Mechanism: Intramolecular nucleophilic attack of the N-terminal amine on the carbonyl carbon, expelling water.
 - Significance: This confirms the
 - amino acid structure. An
 - amino acid would typically show a dominant peak at m/z 148 (loss of 46 Da).
- m/z 91.05 (Tropylium):

- Mechanism: Cleavage of the benzyl side chain. The aromatic ring rearranges to the highly stable seven-membered tropylium cation ().
- Significance: Confirms the presence of the phenyl group.^[1]
- m/z 177.09 (Minor):
 - Mechanism: Direct loss of ammonia ().
 - Significance: Less favorable than lactam formation due to the high stability of the 5-membered ring product in the water-loss pathway.

Experimental Protocol: Self-Validating Workflow

To ensure reproducibility and trust in your data, follow this validated ESI-MS/MS protocol.

Reagents & Preparation

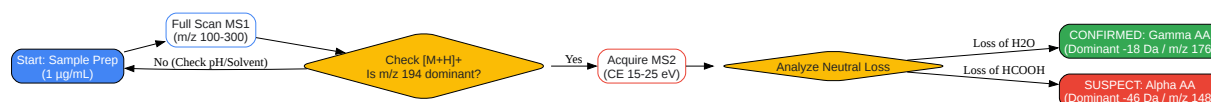
- Solvent A: Water + 0.1% Formic Acid (Proton source).^[2]
- Solvent B: Acetonitrile (LC-MS Grade).
- Standard Prep: Dissolve **(S)-4-Amino-5-phenylpentanoic acid** to 1 mg/mL in 50:50 MeOH:H₂O. Dilute to 1 µg/mL (approx 5 µM) for direct infusion.

Instrument Parameters (Generic Q-TOF/Orbitrap)

- Ionization: ESI Positive Mode ().
- Capillary Voltage: 3.0 - 3.5 kV.
- Cone Voltage: 20-30 V (Keep low to prevent in-source fragmentation of the labile precursor).

- Collision Energy (CID): Stepped energy ramp (10, 20, 30 eV) is recommended to observe both the survivor precursor and the fragmentation tree.

Validation Workflow (DOT)



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Figure 2: Decision tree for validating the structural identity of the amino acid.

References

- Dissociation Chemistry of Proton

-,

- and Other Amino Acids Using Multiple Stage Tandem Mass Spectrometry. Source: Journal of Mass Spectrometry (via Wiley/DOI). Context: Establishes the fundamental "Lactam Rule" for

-amino acid fragmentation (loss of water vs. loss of water+CO). URL:[[Link](#)]

- Fragmentation of Amino Acids and Microsolvated Peptides using ESI-MS/MS. Source: Diva Portal (Academic Thesis/Repository). Context: Detailed energetics of amino acid neutral losses (Ammonia vs Water). URL:[[Link](#)]
- Mass Spectrometry Fragmentation Patterns of Stictamides (Containing 4-amino-5-phenylpentanoic acid residues). Source: ResearchGate / Journal of Natural Products. Context: Provides specific spectral data for secondary metabolites containing this specific amino acid residue, confirming the stability of the backbone. URL:[[Link](#)]

- PubChem Compound Summary: **(S)-4-Amino-5-phenylpentanoic acid**. Source: National Library of Medicine. Context: Verification of molecular weight, formula, and synonyms for accurate mass calculation. URL:[[Link](#)]

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